

# CAS number and molecular weight of 2-Cyanoethyltrimethylsilane

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## Compound of Interest

Compound Name: 2-Cyanoethyltrimethylsilane

Cat. No.: B093657

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## An In-depth Technical Guide to 2-Cyanoethyltrimethylsilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Cyanoethyltrimethylsilane**, a bifunctional organosilicon compound. While detailed experimental protocols and specific biological pathway data for this compound are not extensively documented in publicly available literature, this guide consolidates the existing knowledge on its chemical properties, general synthesis strategies, and the potential applications of its constituent functional groups—the cyano and trimethylsilyl moieties—in the realm of drug discovery and development.

## Core Compound Data

**2-Cyanoethyltrimethylsilane**, also known by its systematic name 3-(Trimethylsilyl)propanenitrile, is a colorless liquid with a distinctive odor. It is soluble in organic solvents such as ethanol and ethers.

Property	Value	Reference
CAS Number	18151-32-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	127.26 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NSi	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	102°C at 30 mmHg	<a href="#">[2]</a>
Density	0.8123 g/cm <sup>3</sup>	<a href="#">[2]</a>
Refractive Index	1.4238	<a href="#">[2]</a>
Synonyms	3-(Trimethylsilyl)propanenitrile	<a href="#">[2]</a> <a href="#">[3]</a>

Predicted <sup>1</sup>H NMR Data (in CDCl<sub>3</sub>)

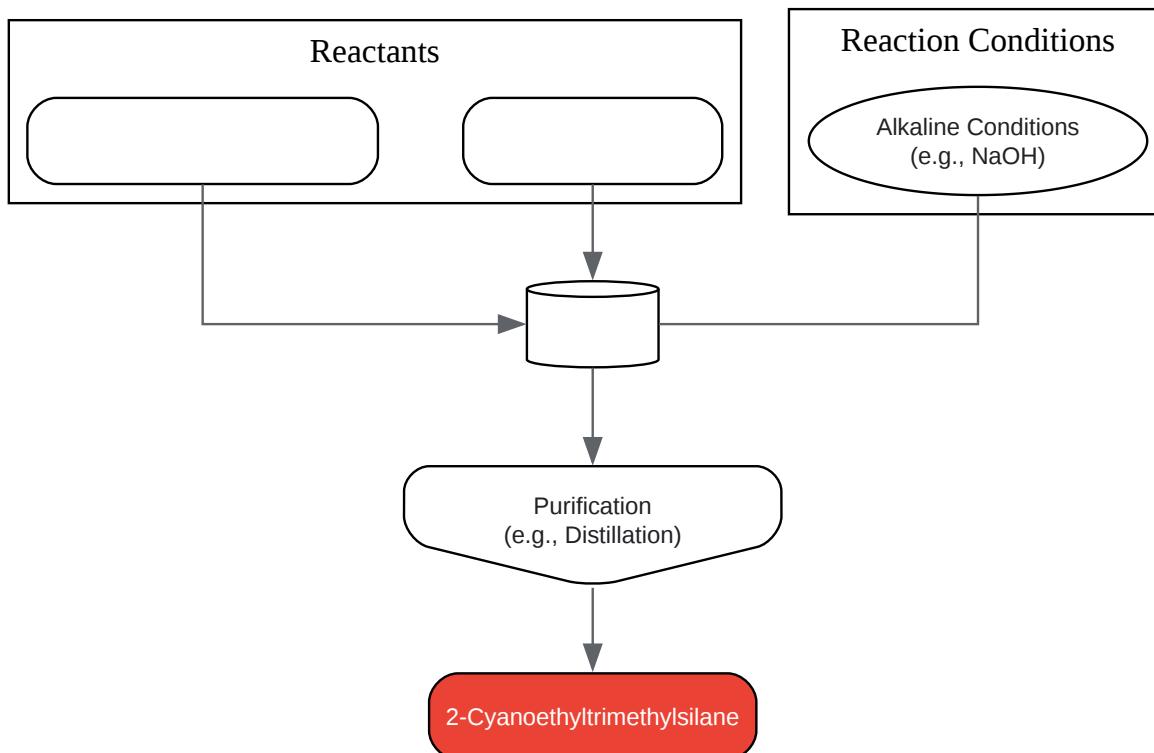
Chemical Shift ( $\delta$ , ppm)	Multiplicity	Assignment
~0.1	Singlet	-Si(CH <sub>3</sub> ) <sub>3</sub>
~0.9	Triplet	-Si-CH <sub>2</sub> -
~2.4	Triplet	-CH <sub>2</sub> -CN

## Synthesis and Experimental Protocols

A detailed, step-by-step experimental protocol for the synthesis of **2-Cyanoethyltrimethylsilane** is not readily available in peer-reviewed literature. However, the general synthetic approach involves the reaction of a cyanoethyl precursor with a trimethylsilylating agent.

One described method is the reaction of cyanoethylchloromethylsilane with trimethylchlorosilane under alkaline conditions.[\[1\]](#) A basic catalyst, such as sodium hydroxide, is typically employed to facilitate this reaction.

### General Synthesis Workflow



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A generalized workflow for the synthesis of **2-Cyanoethyltrimethylsilane**.

## Role in Drug Development and Research

While specific applications of **2-Cyanoethyltrimethylsilane** in drug development are not widely documented, the individual functional groups, the nitrile (cyano) and the trimethylsilyl group, play significant roles in medicinal chemistry.

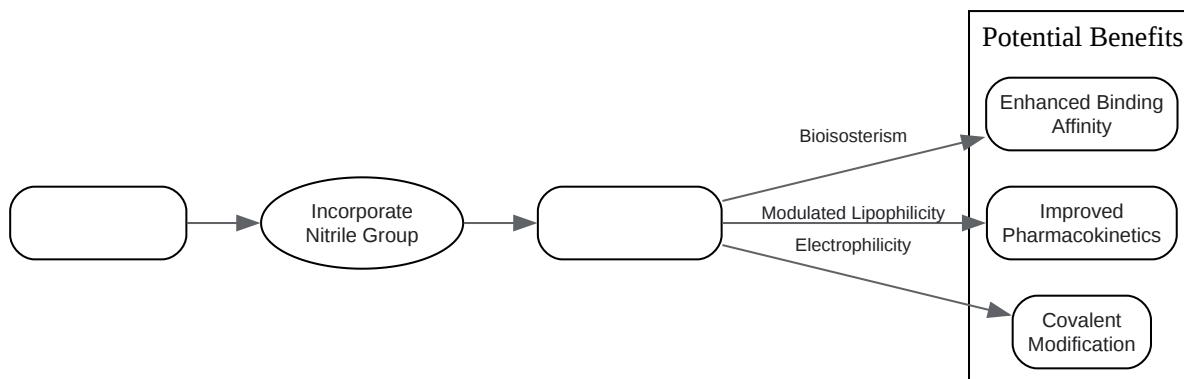
### The Nitrile Group in Medicinal Chemistry

The nitrile group is a versatile functional group in drug design.<sup>[3][4]</sup> Its unique electronic properties and linear geometry allow it to act as a bioisostere for various functional groups, including carbonyls and halogens.<sup>[5]</sup> Key roles of the nitrile group in pharmaceuticals include:

- Enhanced Binding Affinity: The strong dipole moment of the nitrile group enables it to participate in favorable interactions with biological targets, such as hydrogen bonding and dipole-dipole interactions.<sup>[5]</sup>

- Improved Pharmacokinetic Profile: The incorporation of a nitrile group can modulate a molecule's lipophilicity and metabolic stability, potentially leading to improved absorption, distribution, metabolism, and excretion (ADME) properties.[3]
- Covalent Inhibition: In some cases, the nitrile group can act as an electrophilic "warhead," forming a covalent bond with a nucleophilic residue in the active site of a target protein.[4]

#### Logical Pathway: Role of Nitrile Group in Drug Design



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Conceptual flow of nitrile group incorporation in drug design.

#### The Trimethylsilyl Group in Medicinal Chemistry

Organosilicon compounds are gaining increasing attention in drug discovery. The replacement of a carbon atom with a silicon atom, often referred to as a "silicon switch," can lead to significant changes in a molecule's physicochemical and biological properties. The trimethylsilyl group, in particular, can offer several advantages:

- Increased Lipophilicity: The introduction of a silyl group generally increases the lipophilicity of a compound, which can enhance its ability to cross cell membranes.
- Metabolic Stability: The silicon-carbon bond is generally stable, but its presence can alter the metabolic profile of a drug candidate, potentially leading to a longer half-life.

- Pro-drug Strategies: Silyl ethers are commonly used as protecting groups in organic synthesis and can be employed in pro-drug strategies, where the silyl group is cleaved in vivo to release the active drug.[2]

### Logical Pathway: The "Silicon Switch" in Drug Discovery

The conceptual impact of silicon incorporation in a drug candidate.

In summary, **2-Cyanoethyltrimethylsilane** is a chemical entity with potential applications stemming from its dual functionality. While specific, detailed use-cases in drug development are not prominently reported, an understanding of the individual roles of the cyano and trimethylsilyl groups provides a strong foundation for its potential utility in the synthesis of novel therapeutic agents and as a tool in chemical biology. Further research into the reactivity and biological activity of **2-Cyanoethyltrimethylsilane** is warranted to fully elucidate its potential.

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